

Introduction: The Challenge and Opportunity of Polyhalogenated Chiral Centers

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Compound of Interest

Compound Name: *1-Chloro-1,2-dibromo-2-fluoropropane*

CAS No.: *885276-04-0*

Cat. No.: *B1451375*

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1-Chloro-1,2-dibromo-2-fluoropropane is a chiral halogenated propane featuring two adjacent stereocenters (C1 and C2), each bearing multiple halogen substituents.^[1] Such molecules are of significant interest due to the complex interplay of steric and electronic effects imparted by the different halogens (F, Cl, Br). These effects govern the molecule's conformational preferences, reactivity, and spectroscopic properties.

Due to the challenges of synthesizing and isolating specific stereoisomers, *in silico* analysis via quantum chemistry offers a powerful, predictive route to understanding its fundamental characteristics before committing to extensive laboratory work. Quantum chemical calculations allow us to determine a molecule's three-dimensional structure, vibrational frequencies (correlating to its IR spectrum), and NMR chemical shifts from first principles.^[2] This guide will detail the necessary protocols to achieve these predictions with high fidelity.

Theoretical Foundations: Selecting the Right Tools for the Job

The accuracy of any quantum chemical prediction hinges on the chosen theoretical method and basis set. For a molecule containing heavy elements like bromine and significant electron correlation effects, a careful selection is paramount.

Density Functional Theory (DFT): The Workhorse Density Functional Theory (DFT) is the most widely used method for electronic structure calculations in molecules of this size, offering an excellent balance of computational cost and accuracy.^[3] However, not all DFT functionals are created equal, especially for systems with complex electronic features like halogen bonds or significant dispersion interactions.

- **The B3LYP Functional:** A common hybrid functional, B3LYP, often serves as a baseline. However, it can exhibit systematic errors for halogen thermochemistry and may not adequately capture non-covalent interactions.^{[3][4][5]}
- **The M06 Suite:** Functionals from the Minnesota suite, particularly M06-2X, are highly recommended for main-group thermochemistry and systems where non-covalent interactions are important.^{[6][7]} M06-2X's high degree of non-local exchange makes it well-suited for the types of interactions present in polyhalogenated alkanes.^{[8][9]}
- **Dispersion-Corrected Functionals:** Functionals like ω B97X-D include empirical corrections for dispersion forces, which are critical for accurately modeling intramolecular interactions that dictate conformational energies.^[10]

Basis Sets: Describing the Electrons The basis set is the set of mathematical functions used to build the molecular orbitals. For molecules containing multiple, highly electronegative halogens, the choice is critical.

- **Pople Style vs. Correlation-Consistent Sets:** While Pople-style basis sets like 6-311+G(d,p) are common, the Dunning correlation-consistent basis sets, such as aug-cc-pVTZ, are generally recommended for achieving high accuracy.^{[11][12]}
- **The Importance of Augmentation (aug-):** The "aug-" prefix indicates the addition of diffuse functions.^[13] These are crucial for describing the extended electron clouds of halogen atoms and any potential anionic character, leading to more accurate energies and properties.
- **Relativistic Effects and ECPs for Bromine:** For heavier elements like bromine, relativistic effects on core electrons become significant. Using a basis set that replaces these core

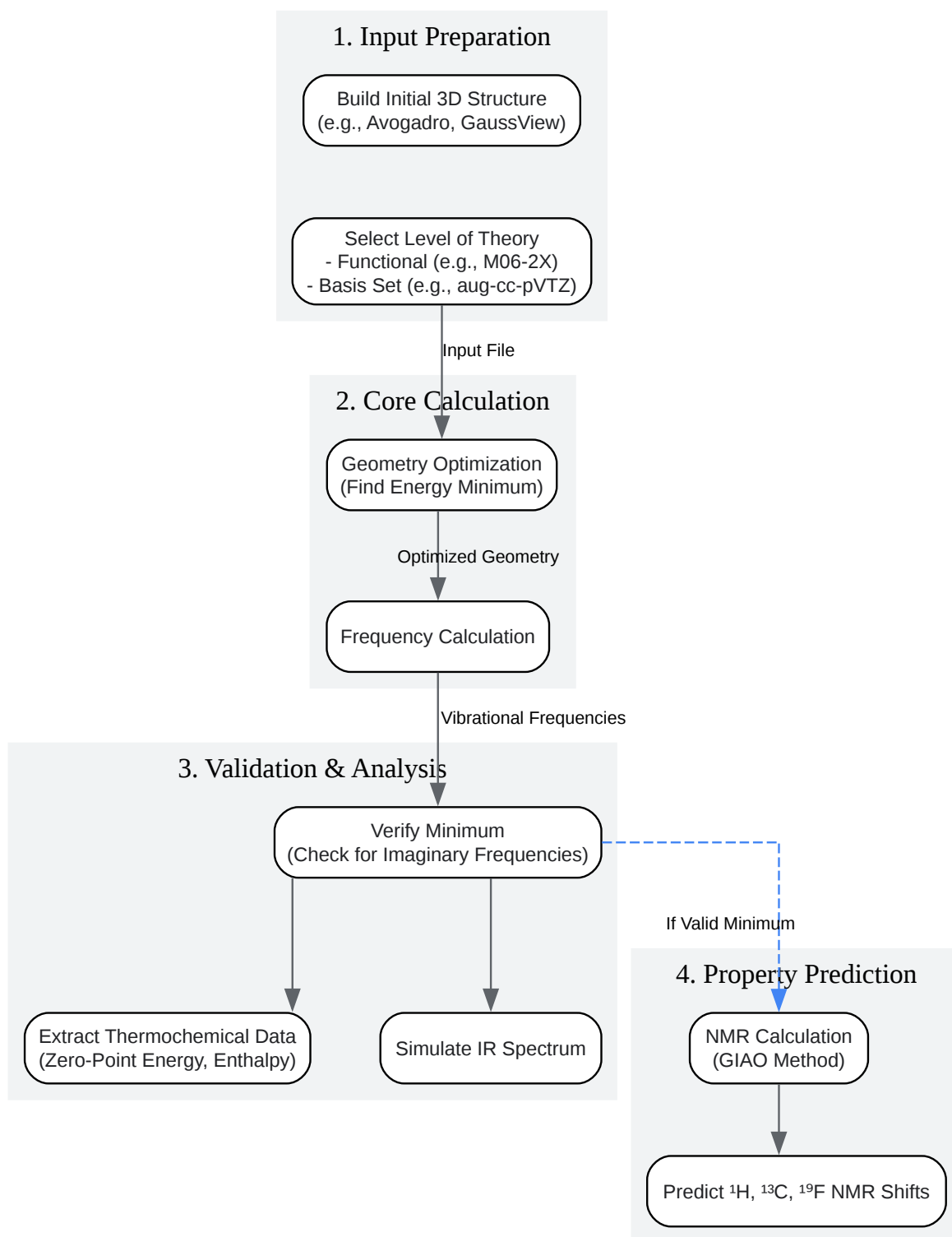
electrons with an Effective Core Potential (ECP), such as cc-pVTZ-PP, is a computationally efficient way to account for these effects.[\[11\]](#)[\[14\]](#)

For **1-chloro-1,2-dibromo-2-fluoropropane**, a combination of the M06-2X functional with the aug-cc-pVTZ basis set provides a robust and accurate level of theory. For bromine, using the corresponding aug-cc-pVTZ-PP basis set with its ECP is advisable.

The Computational Workflow: From Structure to Spectrum

The overall process involves a logical sequence of calculations. First, we must find the molecule's most stable three-dimensional arrangement (its minimum energy geometry). Second, we confirm this is a true minimum and calculate its vibrational properties. Finally, we use this optimized geometry to predict other properties, such as NMR spectra.

Below is a diagram illustrating this comprehensive workflow.



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Caption: A generalized workflow for quantum chemical property prediction.

Table 1: Recommended Computational Parameters

Parameter	Recommended Choice	Rationale
Software	Gaussian, ORCA	Industry-standard, feature-rich quantum chemistry packages. [15] [16]
DFT Functional	M06-2X	Superior performance for main-group thermochemistry and non-covalent interactions common in halogenated systems. [6] [7]
Basis Set	aug-cc-pVTZ	Provides a highly accurate description of valence electrons. [12] Diffuse functions ("aug-") are essential for electronegative halogens. [13]
Bromine Basis	aug-cc-pVTZ-PP	Uses an effective core potential (PP) to account for relativistic effects in the heavy bromine atom efficiently. [11]
Solvation Model	PCM or SMD (e.g., Chloroform)	To simulate properties in solution, a polarizable continuum model is necessary to account for solvent effects.

Experimental Protocols: Step-by-Step Methodologies

The following protocols outline the key steps for performing the calculations using generalized keywords common to software like Gaussian[\[17\]](#) or ORCA.[\[18\]](#)

Protocol 1: Geometry Optimization and Vibrational Frequency Analysis

This is the foundational calculation to determine the stable 3D structure of the molecule.

- Construct Initial Geometry: Using a molecular editor such as GaussView[19] or Avogadro, build an approximate 3D structure of a stereoisomer of **1-chloro-1,2-dibromo-2-fluoropropane**.
- Prepare Input File: Create a text file specifying the calculation details. The essential components are:
 - Route Section (Keywords): Opt Freq M062X/aug-cc-pVTZ SCRF=(Solvent=Chloroform,PCM)
 - Opt: Requests a geometry optimization.
 - Freq: Requests a frequency calculation to be performed on the optimized geometry.
 - M062X/aug-cc-pVTZ: Specifies the desired functional and basis set. For bromine, a mixed basis set approach specifying aug-cc-pVTZ-PP would be used.
 - SCRF: Specifies a self-consistent reaction field calculation for solvation.
 - Charge and Multiplicity: For a neutral, closed-shell molecule, this will be 0 1.
 - Molecular Specification: The Cartesian coordinates from Step 1.
- Execute Calculation: Submit the input file to the quantum chemistry software (e.g., Gaussian, ORCA).[20]
- Validate the Output:
 - Confirm that the optimization converged successfully.
 - Crucially, inspect the frequency calculation results. A true energy minimum will have zero imaginary frequencies. The presence of an imaginary frequency indicates a transition state, and the geometry must be perturbed along that vibrational mode and re-optimized.
 - Extract the final optimized coordinates for use in subsequent calculations.

Protocol 2: NMR Chemical Shift Prediction

This protocol uses the optimized geometry to predict the NMR spectrum.

- Prepare Input File: Create a new input file using the optimized coordinates from Protocol 1.
- Specify Route Section: NMR=GIAO M062X/aug-cc-pVTZ SCRF=(Solvent=Chloroform,PCM)
 - NMR=GIAO: This keyword requests the calculation of NMR shielding tensors using the highly reliable Gauge-Independent Atomic Orbital (GIAO) method.[\[21\]](#)
- Execute Calculation: Submit the input file to the software.
- Analyze Output: The output will list the absolute isotropic shielding values (in ppm) for each nucleus (^1H , ^{13}C , ^{19}F). To convert these to chemical shifts (δ), they must be referenced against the shielding value of a standard compound (e.g., Tetramethylsilane, TMS) calculated at the exact same level of theory.

$$\delta_{\text{sample}} = \sigma_{\text{reference}} - \sigma_{\text{sample}}$$

Data Presentation and Interpretation

The computational output should be organized into clear, easily comparable tables.

Table 2: Predicted Structural Parameters for (1R,2S)-1-Chloro-1,2-dibromo-2-fluoropropane (Illustrative)

Parameter	Atom 1	Atom 2	Calculated Value
Bond Length	C1	Cl	e.g., 1.78 Å
C1	Br1	e.g., 1.95 Å	
C2	Br2	e.g., 1.96 Å	
C2	F	e.g., 1.39 Å	
C1	C2	e.g., 1.54 Å	
Bond Angle	Cl	C1	Br1
F	C2	Br2	
Dihedral Angle	Cl	C1	C2

Table 3: Predicted NMR Chemical Shifts (Illustrative)

Nucleus	Atom Index	Calculated Shielding (ppm)	Referenced Shift (δ , ppm)
^{13}C	C1	e.g., 120.5	e.g., 63.5
C2	e.g., 105.2	e.g., 78.8	
^{19}F	F1	e.g., 150.1	e.g., -135.0
^1H	H (on C1)	e.g., 26.8	e.g., 4.2

Note: Illustrative values are placeholders and must be replaced with actual calculation results.

Conclusion

This guide outlines a robust, state-of-the-art computational strategy for characterizing **1-chloro-1,2-dibromo-2-fluoropropane**. By employing DFT with the M06-2X functional and an augmented, correlation-consistent basis set like aug-cc-pVTZ (with appropriate ECPs for bromine), researchers can reliably predict the molecule's structural, vibrational, and NMR properties. This *in silico* approach provides invaluable insights, guiding synthetic efforts and aiding in the structural elucidation of complex chiral molecules, thereby accelerating the research and development pipeline.

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